

Technical Guide: Physical Properties of 4-Chloro-3-methylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 4-Chloro-3-methylbenzenesulfonyl chloride

CAS No.: 6291-02-7

Cat. No.: B1296247

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **4-Chloro-3-methylbenzenesulfonyl chloride**. The information is presented to support research and development activities where this compound is utilized.

Core Physical Properties

The fundamental physical characteristics of **4-Chloro-3-methylbenzenesulfonyl chloride** (CAS No. 6291-02-7) are summarized in the table below. It is important to note that while some physical properties are well-documented, specific experimental data for melting point and a detailed solubility profile are not readily available in the public domain.

Property	Value
Molecular Formula	C ₇ H ₆ Cl ₂ O ₂ S[1]
Molecular Weight	225.09 g/mol [1]
Melting Point	Data not available
Boiling Point	297.5 °C at 760 mmHg
Density	1.458 g/cm ³
Solubility	Expected to be insoluble in water and soluble in common organic solvents.

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical properties of a solid organic compound like **4-Chloro-3-methylbenzenesulfonyl chloride**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. It is a crucial indicator of purity.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a capillary tube, which is sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a slow, controlled rate.
- **Observation:** The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point. A narrow melting range is indicative of a pure compound.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Sample Preparation:** A small quantity of the liquid is placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed in an inverted position within the test tube containing the liquid.
- **Heating:** The apparatus is heated gently in a heating bath.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heat source is then removed.
- **Measurement:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination

Density is the mass of a substance per unit volume. For a solid, this can be determined by the displacement method.

Methodology:

- **Mass Measurement:** The mass of a sample of the solid is accurately measured using an analytical balance.
- **Volume Measurement by Displacement:** A graduated cylinder is partially filled with a liquid in which the solid is insoluble. The initial volume of the liquid is recorded.
- The weighed solid is then carefully submerged in the liquid in the graduated cylinder.
- The new volume of the liquid is recorded. The difference between the final and initial volumes gives the volume of the solid.

- **Calculation:** The density is calculated by dividing the mass of the solid by its determined volume.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called a solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology:

- **Solvent Selection:** A range of common laboratory solvents (e.g., water, ethanol, acetone, toluene, hexane) are selected.
- **Sample Preparation:** A small, measured amount of the solid is placed into a series of test tubes.
- **Solvent Addition:** A measured volume of a solvent is added to one of the test tubes.
- **Mixing:** The mixture is agitated or stirred thoroughly for a set period.
- **Observation:** The mixture is observed to determine if the solid has completely dissolved. If it has, it is deemed soluble in that solvent. If not, it is insoluble or partially soluble. This process is repeated for each selected solvent.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the experimental determination of a compound's melting point.



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Caption: Workflow for Melting Point Determination.

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References

- 1. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
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